

Technical Guide: 4-Piperidinyl Benzoate Hydrochloride

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Compound of Interest

Compound Name: *4-Piperidinyl benzoate
hydrochloride*

Cat. No.: *B1315461*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a summary of the available information on **4-Piperidinyl benzoate hydrochloride** (CAS No. 67098-29-7). The current body of public-domain scientific literature lacks in-depth studies on the specific biological activities, experimental protocols, and defined signaling pathways for this compound. This document compiles the existing physico-chemical data and outlines a general synthetic approach based on related piperidine compounds.

Core Compound Data

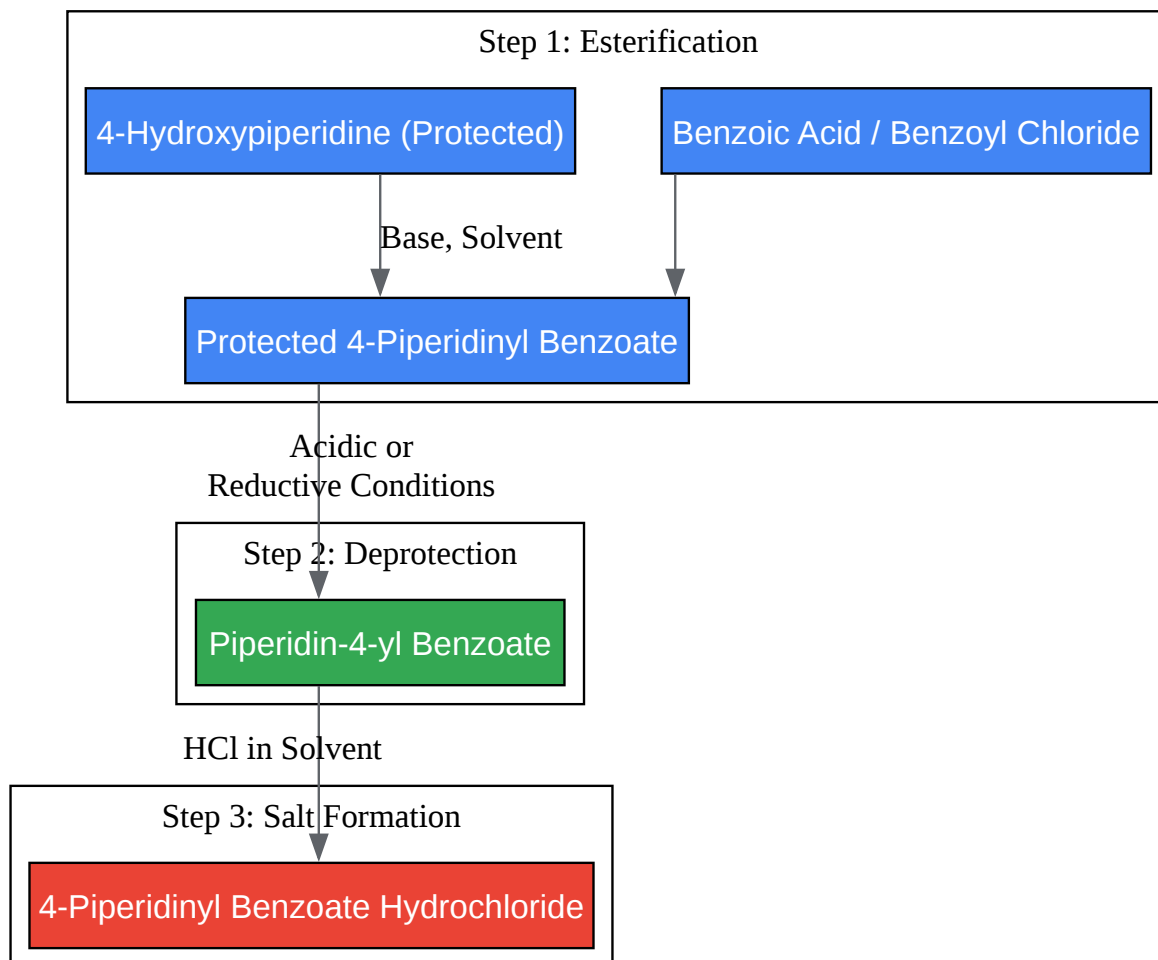
The primary quantitative data available for **4-Piperidinyl benzoate hydrochloride** is summarized below.

Property	Value	Reference
CAS Number	67098-29-7	[1]
Molecular Formula	C ₁₂ H ₁₆ ClNO ₂	[1]
Molecular Weight	241.71 g/mol	[1]
Hazard Class	Irritant	
Hazard Statements	H315, H319, H335	
Precautionary Statements	P261, P280, P302+P352, P305+P351+P338	

Synthesis Overview

While specific, detailed experimental protocols for the biological application of **4-PiperidinyI benzoate hydrochloride** are not readily available in the reviewed literature, a general synthetic pathway can be inferred from the synthesis of related piperidine derivatives. A common approach involves the esterification of a protected piperidinol with benzoic acid or a derivative, followed by deprotection and salt formation.

A logical workflow for a potential synthesis route is depicted below. This diagram is intended to be illustrative of a general chemical synthesis process and does not represent a validated protocol for this specific molecule.



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Figure 1: A generalized workflow for the synthesis of **4-Piperidiny benzoate hydrochloride**.

Biological Activity and Signaling Pathways

Extensive searches of scientific databases did not yield specific information on the mechanism of action or the signaling pathways associated with **4-Piperidiny benzoate hydrochloride**. The broader class of piperidine derivatives is known to interact with a wide range of biological targets, and various derivatives have been investigated for activities such as T-type calcium channel blocking and acetylcholinesterase inhibition[2][3]. However, without specific studies on the title compound, any discussion of its biological role would be speculative.

Researchers interested in the potential applications of **4-PiperidinyI benzoate hydrochloride** would need to conduct initial screening and target identification studies to elucidate its pharmacological profile.

Experimental Protocols

Detailed experimental protocols for the use of **4-PiperidinyI benzoate hydrochloride** in biological systems are not available in the public domain. Researchers would need to develop and validate their own protocols for in vitro and in vivo studies based on the intended application.

Conclusion

4-PiperidinyI benzoate hydrochloride is a chemical compound for which basic physico-chemical data are available. However, there is a notable absence of published research detailing its biological activity, mechanism of action, and relevant experimental protocols. This guide serves to summarize the existing information and to highlight the need for further investigation to understand the potential of this compound for research and drug development. Professionals are advised to use this information as a starting point for their own empirical studies.

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